

# Dichlorprop-P: A Comprehensive Technical Guide to its Physical and Chemical Characteristics

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## Compound of Interest

Compound Name: *Dichlorprop-P*

Cat. No.: *B076475*

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## Introduction

**Dichlorprop-P**, the (R)-enantiomer of 2-(2,4-dichlorophenoxy)propanoic acid, is a selective systemic herbicide and plant growth regulator.[1] Its herbicidal activity is attributed to its function as a synthetic auxin, which disrupts normal plant growth processes, leading to malformations and ultimately, cell death.[1] Understanding the physical and chemical characteristics of **Dichlorprop-P** is fundamental for its effective and safe application, for predicting its environmental fate, and for the development of new formulations. This technical guide provides an in-depth overview of these properties, including detailed experimental methodologies and structured data presentation.

## Core Physical and Chemical Data

The fundamental physical and chemical properties of **Dichlorprop-P** are summarized in the tables below. These values are crucial for modeling its behavior in various environmental and biological systems.

### Table 1: Identification and General Properties of Dichlorprop-P

Property	Value	Source
IUPAC Name	(2R)-2-(2,4-dichlorophenoxy)propanoic acid	[2][3][4]
CAS Number	15165-67-0	[2][4]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> Cl <sub>2</sub> O <sub>3</sub>	[3]
Molecular Weight	235.06 g/mol	[3]
Appearance	White solid with a naphthalene-like odor.	[2]

**Table 2: Physicochemical Properties of Dichlorprop-P**

Property	Value	Temperature (°C)	Source
Melting Point	122.1 °C	[5]	
Boiling Point	Decomposes before boiling	[5]	
Water Solubility	720 mg/L	20	[6]
Vapor Pressure	0.30 mPa	20	[5]
Acid Dissociation Constant (pKa)	3.5	25	[1]
Octanol-Water Partition Coefficient (Log P)	2.29	20	[7]
Henry's Law Constant	5.60 x 10 <sup>-5</sup> Pa m <sup>3</sup> /mol	25	[5]

## Experimental Protocols

The determination of the physical and chemical properties of a compound like **Dichlorprop-P** follows internationally recognized standardized methods, such as the OECD Guidelines for the Testing of Chemicals. These guidelines ensure data quality and comparability across different

laboratories. The following sections describe the general principles of the experimental protocols that would be employed to determine the key physicochemical parameters of **Dichlorprop-P**.

## Melting Point Determination

The melting point is determined to ascertain the purity of the compound. A sharp melting range typically indicates a high degree of purity.

Methodology (based on OECD Guideline 102):

A small, finely powdered sample of **Dichlorprop-P** is packed into a capillary tube, which is then placed in a heating apparatus. The temperature is raised at a slow, controlled rate. The temperatures at which the substance begins to melt and at which it is completely molten are recorded to define the melting range.

## Boiling Point Determination

While **Dichlorprop-P** decomposes before boiling, the general methodology for determining the boiling point of a substance is described below.

Methodology (based on OECD Guideline 103):

The boiling point is typically determined using a dynamic method where the temperature at which the vapor pressure of the substance equals the atmospheric pressure is measured. For substances that may decompose, the measurement can be performed under reduced pressure.

## Water Solubility Determination

Water solubility is a critical parameter for assessing the environmental mobility of **Dichlorprop-P**.

Methodology (based on OECD Guideline 105):

A saturated solution of **Dichlorprop-P** in water is prepared by stirring an excess of the solid with water at a constant temperature until equilibrium is reached. The concentration of

**Dichlorprop-P** in the aqueous phase is then determined by a suitable analytical method, such as high-performance liquid chromatography (HPLC).

## Vapor Pressure Determination

Vapor pressure data is essential for evaluating the potential for volatilization of **Dichlorprop-P** from treated surfaces.

Methodology (based on OECD Guideline 104):

The vapor pressure of **Dichlorprop-P** can be determined using methods such as the vapor pressure balance, the gas saturation method, or the effusion method. The choice of method depends on the expected vapor pressure range. For a solid with low volatility like **Dichlorprop-P**, the gas saturation method is often employed, where a stream of inert gas is passed over the substance to become saturated with its vapor, and the amount of substance transported is then quantified.

## Acid Dissociation Constant (pKa) Determination

The pKa value indicates the extent of ionization of **Dichlorprop-P** in aqueous solutions at different pH values, which significantly influences its solubility and adsorption to soil particles.

Methodology (based on OECD Guideline 112):

The pKa of **Dichlorprop-P**, being an acid, can be determined by potentiometric titration. A solution of **Dichlorprop-P** is titrated with a standard solution of a strong base, and the pH is monitored throughout the titration. The pKa is the pH at which half of the acid has been neutralized.

## Octanol-Water Partition Coefficient (Log P) Determination

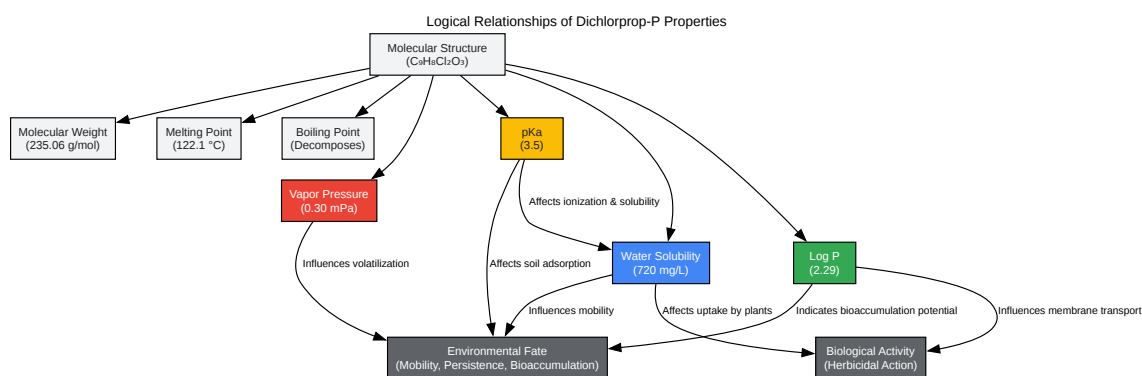
The Log P value is a key indicator of the lipophilicity of **Dichlorprop-P** and its potential for bioaccumulation.

Methodology (based on OECD Guideline 107 or 117):

The shake-flask method is a common technique where **Dichlorprop-P** is dissolved in a mixture of n-octanol and water. The mixture is shaken until equilibrium is reached, and the concentration of **Dichlorprop-P** in both the octanol and water phases is determined. The partition coefficient (P) is the ratio of the concentrations, and Log P is its decadic logarithm. Alternatively, HPLC methods can be used to estimate Log P.

## Logical Relationships of Physicochemical Properties

The physical and chemical characteristics of **Dichlorprop-P** are interconnected and influence its overall behavior and fate. The following diagram illustrates these relationships.



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Caption: Interrelationship of **Dichlorprop-P**'s physicochemical properties.

This guide provides a foundational understanding of the key physical and chemical characteristics of **Dichlorprop-P**. This information is essential for professionals engaged in research, development, and the regulatory assessment of this important herbicide.

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